

difference between MI-888 free base and MI-888 HCl salt

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Compound of Interest

Compound Name: MI-888 free base

CAS No.: 1303607-59-1

Cat. No.: B609029

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Technical Guide: MI-888 Free Base vs. MI-888 HCl Salt

Optimizing Formulation, Stability, and Biological Application

Executive Summary

MI-888 is a potent, orally active small-molecule inhibitor of the MDM2-p53 interaction, belonging to the spiro-oxindole class.^{[1][2]} It functions by binding to the p53 pocket on MDM2, restoring p53 tumor suppressor activity.^[1]

The choice between the Free Base and the Hydrochloride (HCl) Salt is not merely a matter of preference but a critical determinant of solubility, formulation strategy, and in vivo bioavailability.

- **MI-888 Free Base** is the intrinsic active pharmaceutical ingredient (API). It is highly lipophilic, requiring organic co-solvents (DMSO, PEG) for solubilization.

- MI-888 HCl Salt is the protonated ionic form. While it offers improved initial aqueous dissolution, it introduces acidity and potential precipitation risks in neutral buffers (e.g., PBS) due to the "common ion effect" or pH shift.

Chemical & Physical Characterization

Understanding the stoichiometry is vital for accurate dosing. Using the wrong molecular weight (MW) will result in under-dosing (if using salt MW for base) or over-dosing.

Structural & Stoichiometric Comparison

Feature	MI-888 Free Base	MI-888 HCl Salt (Mono)
CAS Registry	1303609-30-4	N/A (Custom/Lab Prep)
Formula		
Molecular Weight	548.48 g/mol	~584.94 g/mol (+36.46)
State	Crystalline Solid / Powder	Crystalline or Amorphous Solid
Charge State	Neutral (Non-ionized)	Cationic (Protonated amine)
Hygroscopicity	Low	Moderate to High (Desiccant required)

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Critical Calculation: To deliver an equivalent molar dose of 10 mg/kg (Free Base), you must weigh 10.66 mg/kg of the HCl salt.

Solubility & Formulation Logic

The primary technical challenge with spiro-oxindole MDM2 inhibitors is their lipophilicity.

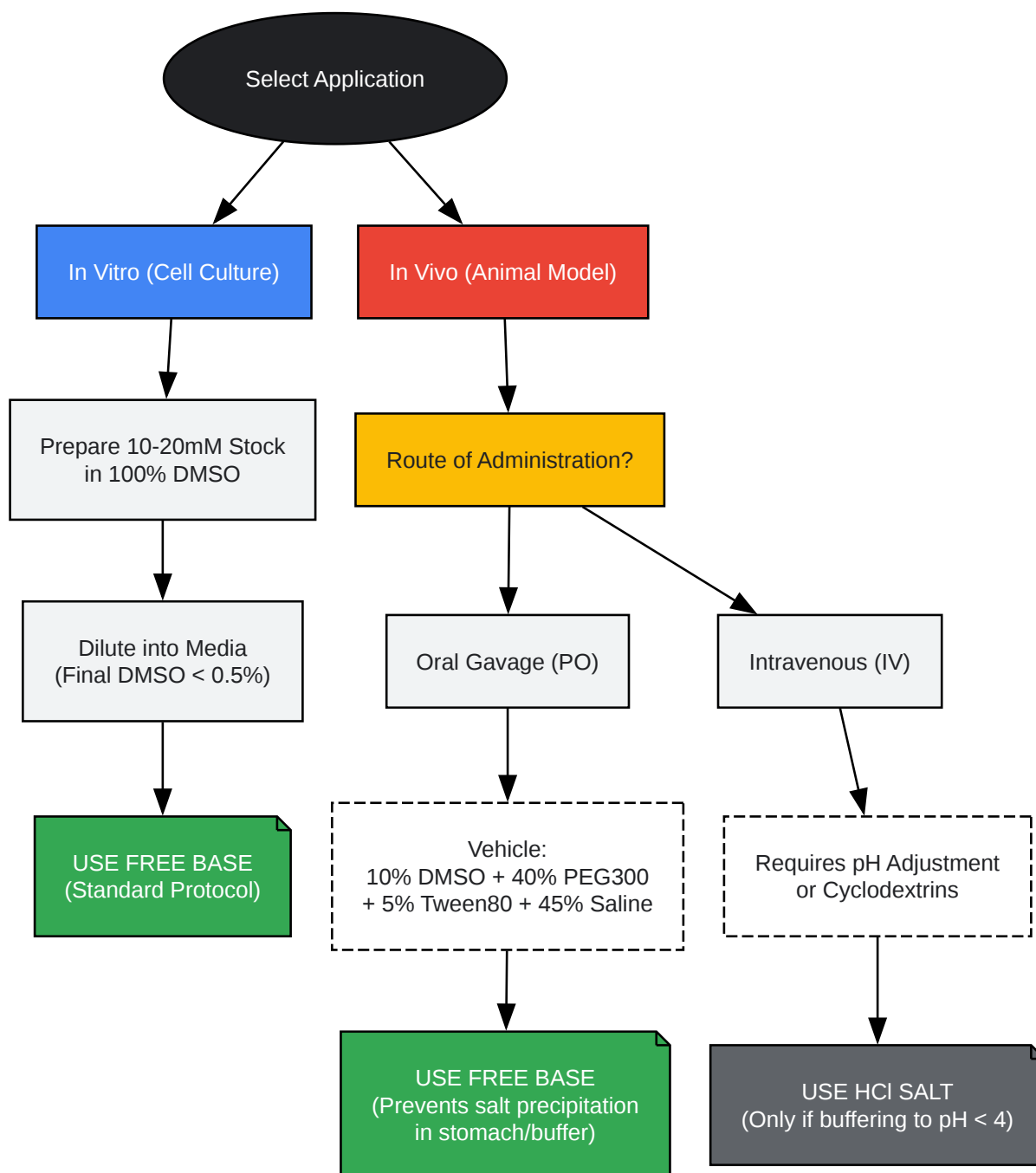
Solubility Profiles

- Free Base: Practically insoluble in pure water. Soluble in DMSO (>50 mg/mL) and Ethanol.

- HCl Salt: Soluble in water at low pH. However, in neutral buffers (pH 7.4), the salt will deprotonate and revert to the insoluble free base, causing precipitation.

Formulation Decision Tree (Graphviz)

The following logic flow dictates which form to use based on your application.



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Figure 1: Decision matrix for selecting MI-888 form based on experimental context.

Experimental Protocols

Protocol A: Preparation of Stock Solution (In Vitro)

Best for: Cell viability assays (MTT/CTG), Western Blotting. Preferred Form: Free Base

- Weighing: Weigh 5.48 mg of **MI-888 Free Base**.
- Dissolution: Add 1.0 mL of anhydrous DMSO (creates a 10 mM stock).
 - Note: If using HCl salt, you must add 1.06 mL DMSO to achieve the same molar concentration, or weigh 5.85 mg for 1 mL.
- Storage: Aliquot into amber vials. Store at -80°C. Avoid repeated freeze-thaw cycles.
- Usage: Dilute 1:1000 in culture media for a 10 μ M working concentration. Ensure final DMSO is <0.5% to avoid vehicle toxicity.

Protocol B: In Vivo Formulation (Oral Gavage)

Best for: Xenograft tumor regression studies. Preferred Form: Free Base (Standard Protocol from Zhao et al., J. Med. Chem.)

Vehicle Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[\[3\]](#)

- Solubilization (Step 1): Dissolve **MI-888 Free Base** in 100% DMSO at 10x the final desired concentration (e.g., if dosing 100 mg/kg at 10 mL/kg volume, target conc is 10 mg/mL. Make 100 mg/mL DMSO stock).
- Co-solvent Addition (Step 2): Add PEG-300 and Tween-80 to the DMSO stock. Vortex vigorously until clear.
- Aqueous Addition (Step 3 - CRITICAL): Slowly add the Saline (0.9% NaCl) or PBS dropwise while vortexing.
 - Why Free Base? If you use the HCl salt here, adding neutral saline may cause the pH to rise locally, stripping the proton and causing the free base to crash out as a gummy

precipitate. The Free Base formulation relies on the PEG/Tween micelles to hold the compound in suspension/solution.

Biological Implications

Cellular Uptake (In Vitro)

In cell culture media (pH 7.4), the HCl salt will instantly equilibrate to the Free Base form upon dilution. Therefore, there is no biological difference in potency (IC₅₀) between the two forms in vitro, provided the dosing is normalized for molecular weight.

Pharmacokinetics (In Vivo)

- Stomach Environment (pH 1.5 - 2.0): Both forms will exist primarily as the protonated species (Salt) in the stomach.
- Absorption: Absorption occurs in the intestine (pH 6-7). The Free Base is generally preferred for oral formulation development because it allows the researcher to control the solubilization via the vehicle (PEG/Tween) rather than relying on gastric dissolution, which can be variable.

References

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